

Solubility of 3-Amino-5-mercaptop-1,2,4-triazole in different solvents

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Compound of Interest

Compound Name: 3-Amino-5-mercaptop-1,2,4-triazole

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An In-depth Technical Guide on the Solubility of **3-Amino-5-mercaptop-1,2,4-triazole**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **3-Amino-5-mercaptop-1,2,4-triazole** (3-AMT) in various solvents. The information contained herein is essential for researchers and professionals involved in the development of pharmaceuticals, agrochemicals, and other applications where 3-AMT is utilized as a key intermediate.

Understanding the solubility characteristics of this compound is critical for process design, formulation development, and ensuring optimal reaction conditions.

Core Overview

3-Amino-5-mercaptop-1,2,4-triazole is a heterocyclic compound with the molecular formula C₂H₄N₄S. It serves as a versatile building block in organic synthesis, particularly in the preparation of various biologically active molecules. Its solubility profile dictates the choice of solvents for synthesis, purification, and formulation, directly impacting the efficiency, yield, and purity of the final product.

Data Presentation: Solubility of 3-Amino-5-mercaptop-1,2,4-triazole

The following table summarizes the known quantitative and qualitative solubility data for **3-Amino-5-mercaptop-1,2,4-triazole** in a range of common solvents. It is important to note that

comprehensive quantitative data across a wide spectrum of organic solvents is not readily available in published literature. The data presented is compiled from various sources, including chemical supplier safety data sheets and qualitative descriptions in research articles.

Solvent	Temperature (°C)	Solubility	Observations
Water	Room Temperature	25 mg/mL[1]	Clear, faintly yellow to yellow solution.[1]
Hot Water	Not Specified	Soluble[2][3]	-
Water	Not Specified	Slightly Soluble	Contradictory qualitative data exists.
Ethanol	Not Specified	Soluble	-
Methanol	Not Specified	Soluble	-
Acidic Solutions	Not Specified	Soluble	-
Alkaline Solutions	Not Specified	Insoluble	-
N-methyl-2-pyrrolidone (NMP)	Data Not Available	Likely Soluble	Based on high solubility of similar triazoles.
Dimethyl Sulfoxide (DMSO)	Data Not Available	Likely Soluble	Common solvent for polar heterocyclic compounds.
Dimethylformamide (DMF)	Data Not Available	Likely Soluble	Common solvent for polar heterocyclic compounds.
Acetone	Data Not Available	Sparingly Soluble	Based on solubility of similar triazoles.
Ethyl Acetate	Data Not Available	Sparingly to Insoluble	Based on solubility of similar triazoles.
Acetonitrile	Data Not Available	Sparingly to Insoluble	Based on solubility of similar triazoles.
n-Propanol	Data Not Available	Soluble	Based on solubility of similar triazoles.
Isopropanol	Data Not Available	Soluble	Based on solubility of similar triazoles.

2-Butanone (MEK)	Data Not Available	Sparingly Soluble	Based on solubility of similar triazoles.
1,4-Dioxane	Data Not Available	Sparingly Soluble	Based on solubility of similar triazoles.

Note: The solubility in many organic solvents is inferred from the behavior of structurally related compounds, such as 3-amino-1,2,4-triazole. Experimental verification is highly recommended for specific applications.

Experimental Protocols: Determination of Equilibrium Solubility

The most widely accepted and reliable method for determining the equilibrium solubility of a compound is the isothermal saturation shake-flask method.^{[4][5][6]} This method involves equilibrating an excess amount of the solid compound with the solvent of interest at a constant temperature until the solution is saturated.

Key Experimental Method: Isothermal Saturation (Shake-Flask)

1. Materials and Equipment:

- **3-Amino-5-mercaptop-1,2,4-triazole** (pure solid)
- Selected solvents (analytical grade)
- Thermostatic shaker bath or incubator
- Vials or flasks with tight-fitting caps
- Analytical balance
- Filtration device (e.g., syringe filters with a pore size of 0.45 μm or less)
- Calibrated thermometer

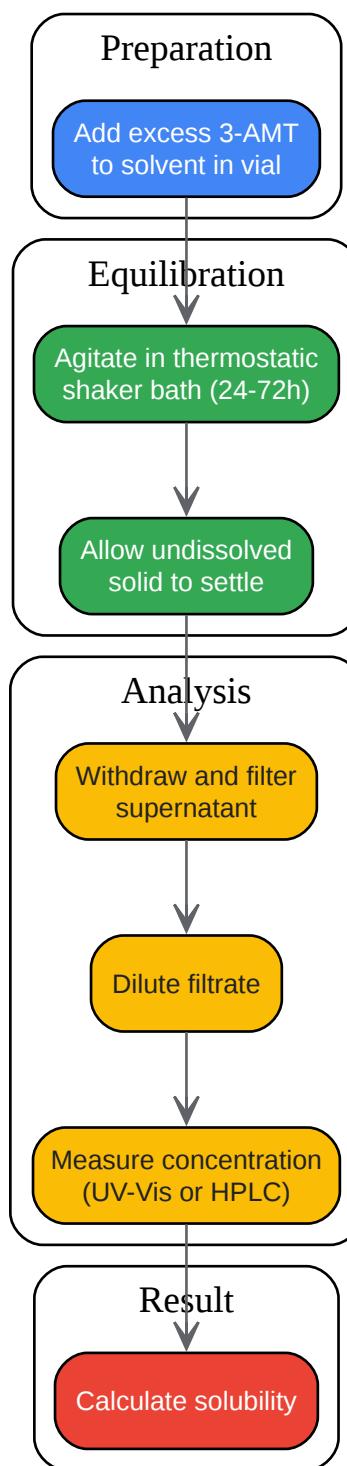
- Analytical instrumentation for concentration measurement (e.g., UV-Vis spectrophotometer, HPLC)

2. Procedure:

- Preparation: Add an excess amount of solid **3-Amino-5-mercaptop-1,2,4-triazole** to a series of vials or flasks, each containing a known volume of the desired solvent. The excess solid is crucial to ensure that equilibrium with the saturated state is reached.
- Equilibration: Seal the containers and place them in a thermostatic shaker bath set to the desired temperature. Agitate the samples for a sufficient period to allow the system to reach equilibrium. This can range from 24 to 72 hours, depending on the compound and solvent system.^[6] Preliminary studies may be required to determine the optimal equilibration time.
- Phase Separation: Once equilibrium is achieved, allow the samples to stand undisturbed at the constant temperature for a period to allow the undissolved solid to settle. Carefully withdraw an aliquot of the supernatant using a syringe and immediately filter it through a membrane filter to remove any undissolved particles.
- Analysis: Accurately dilute the clear filtrate with the same solvent to a concentration that falls within the linear range of the analytical method. Determine the concentration of **3-Amino-5-mercaptop-1,2,4-triazole** in the diluted filtrate using a validated analytical technique such as UV-Vis spectrophotometry or HPLC.
- Calculation: Calculate the solubility of the compound in the solvent at the specified temperature, taking into account the dilution factor. The results are typically expressed in units such as mg/mL, g/L, or mol/L.

Mandatory Visualization

The following diagrams illustrate the logical workflow for determining the solubility of **3-Amino-5-mercaptop-1,2,4-triazole**.





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